

# Application Note: Dating of Brines Using Iodine-129

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## Compound of Interest

Compound Name: Iodine-129

Cat. No.: B1233664

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## Introduction

**Iodine-129** ( $^{129}\text{I}$ ) is a long-lived radionuclide with a half-life of 15.7 million years, making it a powerful tool for dating old groundwater and brines.[1][2][3] Its unique properties and well-understood production mechanisms allow researchers to determine the residence time of these fluids in the subsurface, providing critical insights into hydrogeological processes, the origin of solutes, and the potential for deep fluid migration.[4][5] This application note provides an overview of the principles, applications, and methodology for using  $^{129}\text{I}$  to determine the age of brines.

## Principles of Iodine-129 Dating

The age determination of brines using  $^{129}\text{I}$  is based on the isotopic ratio of  $^{129}\text{I}$  to the stable iodine isotope,  $^{127}\text{I}$ . There are two primary natural sources of  $^{129}\text{I}$  in the subsurface: cosmogenic and fissiogenic.

- **Cosmogenic  $^{129}\text{I}$ :** Produced in the atmosphere through the interaction of cosmic rays with xenon, this  $^{129}\text{I}$  enters the hydrosphere through precipitation.[2][3][6] Its concentration has been significantly altered by anthropogenic releases from nuclear activities since the mid-20th century.[3][7][8]
- **Fissiogenic  $^{129}\text{I}$ :** Generated in the subsurface through the spontaneous fission of uranium-238 ( $^{238}\text{U}$ ) in rocks and sediments.[4][5][7] This in-situ production is a key source of  $^{129}\text{I}$  in deep, old brines that have been isolated from the atmosphere for extended periods.

The dating method relies on measuring the  $^{129}\text{I}/^{127}\text{I}$  ratio in a brine sample. For young groundwaters (less than ~80 million years old), the decay of cosmogenic  $^{129}\text{I}$  can be used for age determination, assuming the initial ratio is known. For older brines, the accumulation of fissiogenic  $^{129}\text{I}$  is the primary dating mechanism. The age is calculated based on the amount of fissiogenic  $^{129}\text{I}$  that has accumulated over time, which is a function of the uranium concentration in the host rock and the residence time of the brine. In some cases, secular equilibrium between the production and decay of fissiogenic  $^{129}\text{I}$  can be reached, indicating a minimum residence time of at least 80 million years.[\[5\]](#)[\[9\]](#)[\[10\]](#)

### Applications in Research and Development

The application of  $^{129}\text{I}$  dating for brines is crucial for various fields:

- Hydrogeology: Understanding the age and flow paths of deep groundwater systems, and identifying isolated, old water bodies.[\[4\]](#)
- Petroleum and Gas Exploration: Tracing the migration of brines associated with hydrocarbon reservoirs and understanding the timing of fluid movements.[\[11\]](#)
- Nuclear Waste Disposal: Assessing the long-term stability of geological formations for the deep disposal of radioactive waste by identifying very old and stable groundwater systems.[\[12\]](#)[\[13\]](#)
- Geochemistry: Investigating the origin of salinity in brines and the history of water-rock interactions.[\[4\]](#)[\[14\]](#)

## Experimental Protocols

### 1. Sample Collection and Preparation

Proper sample collection is critical to avoid contamination with modern atmospheric  $^{129}\text{I}$ .

- Sampling: Brine samples should be collected directly from the wellhead or sampling port into clean, pre-rinsed glass or high-density polyethylene (HDPE) bottles. The bottles should be filled to the top to minimize headspace and sealed tightly.

- **Field Measurements:** On-site measurements of parameters like pH, temperature, conductivity, and redox potential are recommended.
- **Storage and Transport:** Samples should be stored in a cool, dark place and transported to the laboratory as soon as possible. Filtration may be necessary if the sample contains suspended solids.
- **Iodine Extraction:** In the laboratory, total dissolved iodine is extracted from the brine. A common method involves the addition of a known amount of  $^{125}\text{I}$  or  $^{127}\text{I}$  carrier to determine the chemical yield of the extraction process. The iodine is then typically precipitated as silver iodide ( $\text{AgI}$ ).<sup>[15][16]</sup> A carrier-free method may be necessary for samples with very low  $^{129}\text{I}/^{127}\text{I}$  ratios to avoid contamination from the carrier itself.<sup>[16]</sup>

## 2. **Iodine-129** Measurement by Accelerator Mass Spectrometry (AMS)

Accelerator Mass Spectrometry (AMS) is the primary analytical technique for measuring the low concentrations of  $^{129}\text{I}$  found in geological samples due to its high sensitivity and ability to distinguish between isotopes of similar mass.<sup>[1][17][18]</sup>

- **Target Preparation:** The extracted silver iodide ( $\text{AgI}$ ) precipitate is mixed with a high-purity metal powder, typically niobium ( $\text{Nb}$ ) or silver ( $\text{Ag}$ ), and pressed into a target holder for the AMS ion source.<sup>[1][18]</sup>
- **AMS Analysis:**
  - Negative iodine ions ( $\text{I}^-$ ) are generated from the target in the ion source.
  - These ions are accelerated to high energies in a tandem accelerator.
  - In the accelerator, the ions pass through a stripper gas or foil, which removes several electrons, converting them into positive ions (e.g.,  $\text{I}^{5+}$ ). This step is crucial for breaking up molecular isobars.
  - The accelerated positive ions are then passed through a series of magnets and electrostatic analyzers that separate them based on their mass-to-charge ratio.

- Finally, the  $^{129}\text{I}$  ions are counted in a sensitive detector, such as a gas ionization detector or a solid-state detector. The stable  $^{127}\text{I}$  isotope is measured as a current in a Faraday cup.
- Data Acquisition: The ratio of  $^{129}\text{I}$  counts to the  $^{127}\text{I}$  current is measured. This ratio is then normalized to a known standard material to obtain the final  $^{129}\text{I}/^{127}\text{I}$  ratio for the sample.

### 3. Data Analysis and Age Calculation

The interpretation of the measured  $^{129}\text{I}/^{127}\text{I}$  ratio depends on the origin of the  $^{129}\text{I}$ .

- Correction for Anthropogenic Input: For younger brines, the measured  $^{129}\text{I}/^{127}\text{I}$  ratio may need to be corrected for anthropogenic contributions from nuclear weapons testing and reprocessing activities. This can be challenging and often requires additional isotopic tracers.
- Cosmogenic Age Calculation: If the initial cosmogenic  $^{129}\text{I}/^{127}\text{I}$  ratio at the time of recharge can be estimated, the age of the brine can be calculated using the radioactive decay equation:

$$N(t) = N_0 * e^{(-\lambda t)}$$

where:

- $N(t)$  is the number of  $^{129}\text{I}$  atoms at time  $t$
- $N_0$  is the initial number of  $^{129}\text{I}$  atoms
- $\lambda$  is the decay constant of  $^{129}\text{I}$  ( $4.38 \times 10^{-8} \text{ year}^{-1}$ )
- $t$  is the age of the brine
- Fissiogenic Age Calculation: For old brines where fissiogenic  $^{129}\text{I}$  dominates, the age is determined by the accumulation of this isotope. The concentration of fissiogenic  $^{129}\text{I}$  ( $[^{129}\text{I}]_{\text{fiss}}$ ) can be calculated as:

$$[^{129}\text{I}]_{\text{fiss}} = [^{238}\text{U}] * (Y_{\text{sf}} / \lambda_d) * (1 - e^{(-\lambda_d * t)})$$

where:

- $[^{238}\text{U}]$  is the uranium concentration in the host rock
- $Y_{\text{sf}}$  is the spontaneous fission yield of  $^{129}\text{I}$  from  $^{238}\text{U}$
- $\lambda_d$  is the decay constant of  $^{129}\text{I}$
- $t$  is the residence time of the brine

This calculation requires knowledge of the uranium concentration in the surrounding rock formation.

## Data Presentation

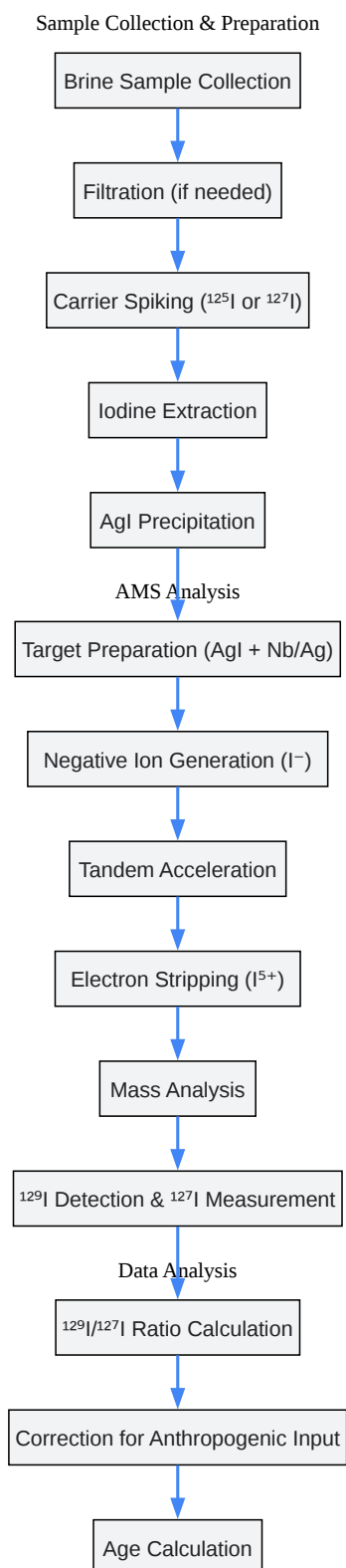
Table 1: Typical Iodine Isotopic Ratios in Various Environmental Reservoirs

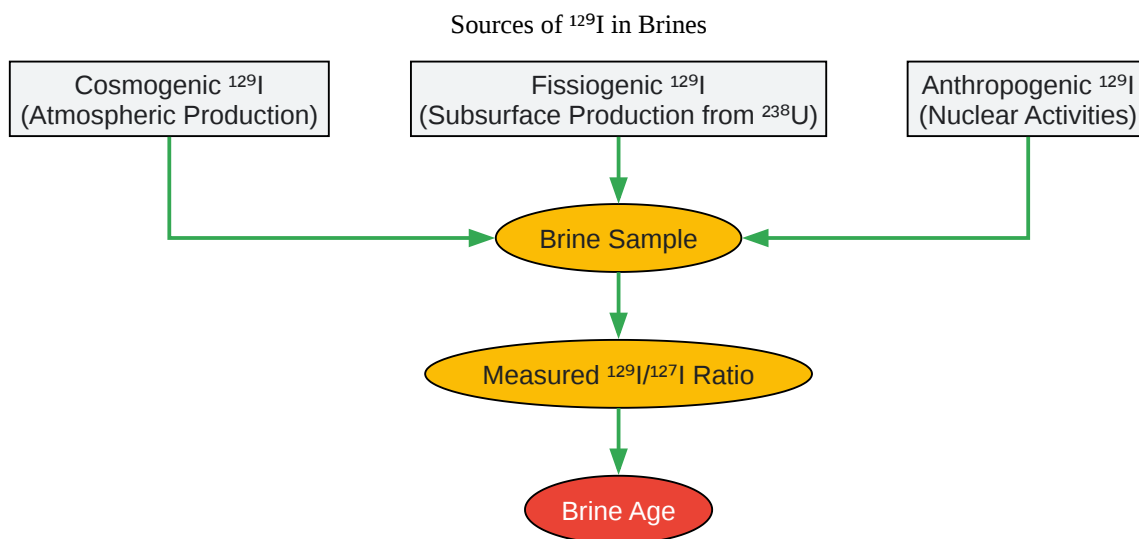
Reservoir	Typical $^{129}\text{I}/^{127}\text{I}$ Ratio	Reference(s)
Pre-nuclear Marine Hydrosphere	$\sim 1.5 \times 10^{-12}$	[16]
Modern Surface Seawater	$10^{-11} - 10^{-10}$	[13]
Modern Precipitation	$\sim 10^{-10}$	[13]
Deep Brines (fissiogenic)	$10^{-15} - 10^{-12}$	[4][11]
Near Nuclear Reprocessing Plants	$10^{-6} - 10^{-3}$	[13]

Table 2: Key Parameters for **Iodine-129** Dating

Parameter	Value	Unit	Reference
Half-life of $^{129}\text{I}$	15.7	Million years	[1][3]
Decay Constant ( $\lambda$ ) of $^{129}\text{I}$	$4.38 \times 10^{-8}$	$\text{year}^{-1}$	
AMS Detection Limit for $^{129}\text{I}/^{127}\text{I}$	$< 10^{-14}$	-	[1]

## Visualizations





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